

Technical Guide: 1,2,3,4-Cyclobutanetetracarboxylic Dianhydride (CAS 4415-87-6)

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Compound of Interest

Compound Name: *Cyclobutane-1,2,3,4-tetracarboxylic dianhydride*

Cat. No.: *B1345555*

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Disclaimer: The compound associated with CAS number 4415-87-6 is 1,2,3,4-Cyclobutanetetracarboxylic Dianhydride, not Ethyl (2-formyl-1-cyclopropyl-1H-indol-3-yl)acetate. This guide provides a comprehensive overview of the properties and uses of 1,2,3,4-Cyclobutanetetracarboxylic Dianhydride.

Chemical Identity and Properties

1,2,3,4-Cyclobutanetetracarboxylic dianhydride, also known as CBDA, is a cycloaliphatic dianhydride.^{[1][2]} It is a key monomer used in the synthesis of high-performance polyimides.^{[3][4][5]}

Chemical Structure and Identifiers

Identifier	Value
CAS Number	4415-87-6
IUPAC Name	4,9-dioxatricyclo[5.3.0.0 ^{2,6}]decane-3,5,8,10-tetrone[6][7]
Molecular Formula	C ₈ H ₄ O ₆ [6][8][9][10][11][12]
Molecular Weight	196.11 g/mol [6][8][9][10][11][12]
SMILES	C12C(C3C1C(=O)OC3=O)C(=O)OC2=O[10]
InChI	1S/C8H4O6/c9-5-1-2(6(10)13-5)4-3(1)7(11)14-8(4)12/h1-4H[9]
Synonyms	1,2,3,4-Cyclobutanetetracarboxylic acid dianhydride, Cyclobutanetetracarboxylic dianhydride, Maleic anhydride cyclic dimer, CBDA[4][8][9][12][13]

Physicochemical Properties

Property	Value	Source(s)
Appearance	White to light yellow powder or crystal	[3][14]
Melting Point	>300 °C (lit.)	[3][4][5][9][15][16]
Boiling Point (Predicted)	545.3 ± 50.0 °C	[3][4][16]
Density (Predicted)	1.823 ± 0.06 g/cm ³	[3][4]
Solubility	Soluble in toluene	[3][14][17]
Sensitivity	Moisture sensitive	[3][14]
Storage Temperature	2-8°C, under inert atmosphere	[3]

Synthesis and Experimental Protocols

The primary method for synthesizing 1,2,3,4-cyclobutanetetracarboxylic dianhydride is through the photodimerization of maleic anhydride.^{[3][11]}

Synthesis of 1,2,3,4-Cyclobutanetetracarboxylic Dianhydride from Maleic Anhydride

A detailed experimental protocol for this synthesis is described as follows:^{[3][11]}

Materials and Equipment:

- 2L quartz glass photoreactor equipped with sixteen UV lamps (300nm), a stirrer, and a cooler.
- Maleic anhydride
- Ethyl acetate
- Acetic anhydride
- 1,4-dioxane
- Filter paper
- Vacuum dryer
- Freezer

Procedure:

- To the 2L quartz glass photoreactor, add 250 ml of ethyl acetate and 100 g of maleic anhydride. Stir for complete mixing.
- To prevent excessive temperature increase, start the air-cooling type cooler.
- Irradiate the mixture with UV light for 24 hours with continuous stirring to prevent reactants from adhering to the reactor walls. This results in the formation of a white solid.
- Filter the reaction mixture to isolate the white solid.

- Dry the white solid for 24 hours in a vacuum dryer at 60°C.
- Add the dried solid to acetic anhydride and dissolve it by slowly heating to 150°C. Maintain this temperature for 24 hours.
- Filter the hot reaction solution through a filter paper to remove impurities.
- Keep the filtrate in a freezer at a temperature of 0°C or less for 24 hours to induce recrystallization, which will yield a yellow solid.
- Filter the recrystallized solid and wash it three times with 1,4-dioxane to remove any remaining acetic anhydride.
- Dry the final product, 1,2,3,4-cyclobutanetetracarboxylic acid dianhydride (CBDA), in a vacuum oven at 60°C for 48 hours. This process yields 64g of the final product.[11]

Below is a Graphviz diagram illustrating the workflow for the synthesis of 1,2,3,4-Cyclobutanetetracarboxylic Dianhydride.



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Synthesis Workflow for CBDA

Applications and Uses

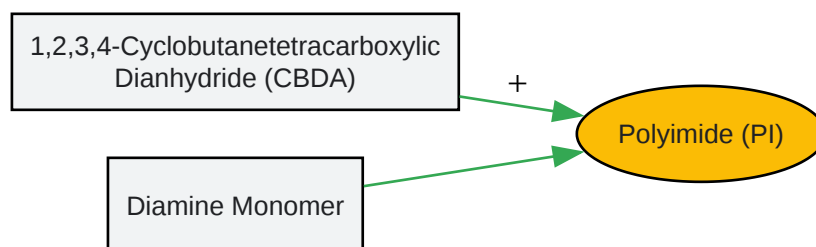
1,2,3,4-Cyclobutanetetracarboxylic dianhydride is primarily used as a monomer in the preparation of polyimides (PI).[3][4][5] These polyimides exhibit several desirable properties, making them suitable for various high-tech applications.

Polyimide Synthesis

CBDA is reacted with a diamine monomer to produce polyimides.[3][4] The resulting polyimide films have the following characteristics:

- **Excellent Heat Resistance:** Can withstand high temperatures.[3][5]
- **Optical Transparency:** The films are colorless and transparent, with a transmittance ranging from 81.5% to 85.8%.[3][5] This is a significant advantage over polyimides made with other dianhydrides, which can be dark yellow and have lower transmittance.[3][5]
- **Excellent Electrical Properties:** These polyimides possess superior dielectric properties, including a decreased dielectric constant due to reduced intermolecular charge transfer complex (CTC) formation.[1][2]
- **High Modulus and Lower Flexibility:** The rigid structure of CBDA results in polyimide films with high modulus and lower flexibility.[1][2]

The polymerization process can be visualized as a logical relationship between the monomers and the resulting polymer.



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Polyimide Synthesis from CBDA

Applications of CBDA-based Polyimides

The unique properties of polyimides synthesized from CBDA make them ideal for:

- **High-Quality Display Materials:** Such as liquid crystal displays (LCDs).[3][4][5]
- **Flexible OLED Panels:** Their excellent optical transparency and dielectric properties are well-suited for advanced telecommunications hardware.[1][2]

- Photosensitive Polyimide Materials: For use in high-performance organic thin-film transistors. [\[4\]](#)
- Photonic Devices: Through selective crosslinking of the polyimide. [\[4\]](#)

Safety and Handling

1,2,3,4-Cyclobutanetetracarboxylic dianhydride is classified as an irritant. [\[6\]](#)

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335). [\[6\]](#)[\[9\]](#)[\[15\]](#)
- Precautionary Statements: Avoid breathing dust. Wash skin thoroughly after handling. Wear protective gloves, eye protection, and face protection. [\[6\]](#) In case of contact with eyes, rinse cautiously with water for several minutes. [\[15\]](#)
- Storage: Store in a cool, dry place under an inert atmosphere, as it is sensitive to moisture. [\[3\]](#)

Spectral Data

Spectral data is crucial for the identification and characterization of 1,2,3,4-Cyclobutanetetracarboxylic dianhydride. While the raw spectra are not provided in the search results, their availability is noted.

- NMR Spectroscopy: ^1H NMR and ^{13}C NMR spectra are available for this compound. [\[6\]](#)[\[15\]](#)[\[18\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra, typically obtained using a KBr-pellet technique, are available. [\[6\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Mass Spectrometry (MS): Mass spectral data is also available. [\[18\]](#)

For detailed spectral data, it is recommended to consult the sources cited, such as PubChem [\[6\]](#) and ChemicalBook [\[18\]](#).

Conclusion

1,2,3,4-Cyclobutanetetracarboxylic dianhydride (CAS 4415-87-6) is a valuable monomer in the field of materials science, particularly for the synthesis of high-performance polyimides. Its unique cycloaliphatic structure imparts excellent thermal stability, optical transparency, and desirable electrical properties to the resulting polymers. These characteristics make it a critical component in the manufacturing of advanced electronics, including displays and photonic devices. Proper handling and storage procedures are necessary due to its irritant nature and moisture sensitivity. Further research into the polymerization of CBDA with various diamines could lead to the development of novel polyimides with tailored properties for specific applications.

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